

Toxicological Profile of 2-Thiothinone Hydrochloride: A Data Gap Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Thiothinone hydrochloride

Cat. No.: B164182

[Get Quote](#)

Researchers, scientists, and drug development professionals are currently faced with a significant lack of toxicological data for **2-Thiothinone hydrochloride**, a thiophene analog of methcathinone. Despite its availability for research and forensic applications, comprehensive safety studies detailing its potential hazards remain unpublished in the public domain. This in-depth guide consolidates the currently available information and highlights the critical need for further investigation into the toxicological properties of this compound.

Multiple chemical suppliers explicitly state that the physiological and toxicological properties of **2-Thiothinone hydrochloride** are unknown^[1]. This absence of data is a crucial consideration for any researcher handling this compound. Safety Data Sheets (SDS) further underscore this information gap, with one provider indicating the substance is not classified according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Summary of Available Information

While specific toxicological data is not available, basic chemical and physical properties have been documented.

Property	Data	Reference
Chemical Formula	C8H11NOS • HCl	
Molecular Weight	205.7 g/mol	
Appearance	Crystalline solid	
Purity	≥98%	

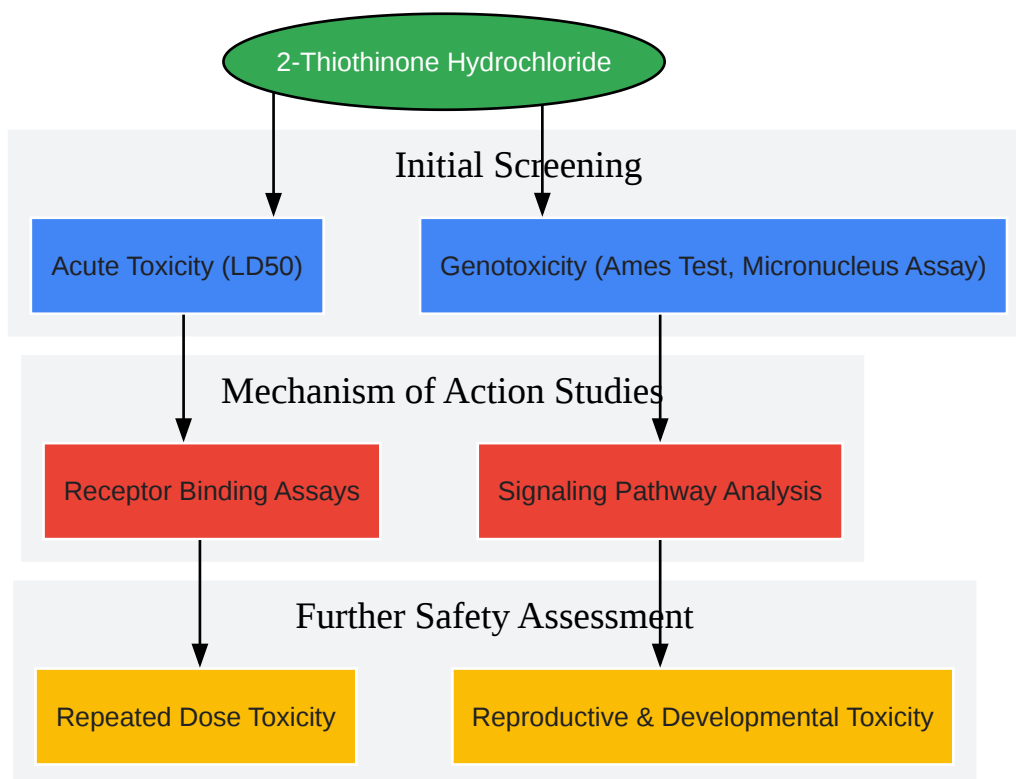
Critical Data Gaps in Toxicological Screening

A thorough review of publicly available scientific literature and safety documentation reveals a complete lack of quantitative toxicological data for **2-Thiothinone hydrochloride**. Key areas where data is critically needed include:

- **Acute Toxicity:** No LD50 (median lethal dose) values for any route of administration (oral, dermal, inhalation) have been determined.
- **Genotoxicity:** There are no studies available on the potential of **2-Thiothinone hydrochloride** to cause genetic mutations or chromosomal damage. While research exists on the genotoxic properties of other synthetic cathinones, these findings cannot be directly extrapolated to **2-Thiothinone hydrochloride**[\[2\]](#).
- **Mechanism of Action:** The specific biological targets and signaling pathways through which **2-Thiothinone hydrochloride** may exert pharmacological or toxicological effects have not been elucidated.
- **Repeated Dose Toxicity:** Information on the effects of sub-chronic or chronic exposure is non-existent.
- **Carcinogenicity, Mutagenicity, and Reproductive Toxicity:** No long-term studies have been conducted to assess these critical endpoints.

Proposed Experimental Workflow for Toxicological Evaluation

Given the absence of data, a standard toxicological screening workflow would be necessary to characterize the safety profile of **2-Thiothinone hydrochloride**. The following diagram outlines a potential experimental approach.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bertin-bioreagent.cvmh.fr [bertin-bioreagent.cvmh.fr]
- 2. Investigations of the genotoxic properties of two synthetic cathinones (3-MMC, 4-MEC) which are used as psychoactive drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Toxicological Profile of 2-Thiothinone Hydrochloride: A Data Gap Analysis]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b164182#2-thiothione-hydrochloride-toxicological-screening-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com